

An In-depth Technical Guide to 3-Oxobutanenitrile: Discovery, Properties, and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Oxobutanenitrile

Cat. No.: B1585553

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Core Content: This guide provides a comprehensive overview of **3-oxobutanenitrile**, a pivotal intermediate in organic synthesis. It covers its historical discovery, detailed chemical and physical properties, established and modern synthetic protocols, and its significant role in the development of pharmaceuticals and other functional molecules.

Introduction

3-Oxobutanenitrile, also known as acetoacetonitrile or cyanoacetone, is an organic compound featuring both a ketone and a nitrile functional group.^[1] Its chemical structure, possessing a reactive methylene group flanked by two electron-withdrawing groups, makes it a highly versatile building block in synthetic chemistry.^[2] This bifunctionality allows it to participate in a wide range of chemical transformations, including cyclization, condensation, and nucleophilic addition reactions.^{[1][2]} Consequently, **3-oxobutanenitrile** is a valuable precursor for the synthesis of a diverse array of heterocyclic compounds, which are foundational structures in many pharmaceuticals and agrochemicals.^{[3][4]}

Discovery and History of Synthesis

The synthesis of β -ketonitriles, the class of compounds to which **3-oxobutanenitrile** belongs, dates back to early studies on the acylation of nitrile anions.^[5] Initial methods involved the

condensation of esters with nitriles using bases like sodium methoxide and sodium ethoxide.[5] The reaction was later found to be more efficient with stronger bases such as sodium amide.[5]

A significant advancement in the synthesis of β -ketonitriles was the use of sodium hydride (NaH), which avoids some of the reversible reactions and side products associated with weaker bases.[2][6] This method allows for higher reaction efficiency, especially at the elevated temperatures required for less acidic nitriles.[2] More contemporary methods have employed potassium tert-butoxide (KOt-Bu) as an inexpensive and effective base for the acylation of acetonitrile with esters and lactones, further greening the process.[5][7]

Historically, a common industrial route to **3-oxobutanenitrile** involves the hydrolysis of β -aminocrotononitrile, a method favored for its efficiency and the availability of the starting material.[2][3] The evolution of synthetic methods reflects a continuous drive towards higher yields, milder reaction conditions, and greater substrate scope, solidifying the importance of β -ketonitriles in organic synthesis.

Chemical and Physical Properties

3-Oxobutanenitrile is typically a colorless to pale yellow liquid with a distinct, fruity odor.[1][8] It is slightly soluble in water but shows good solubility in polar organic solvents.[1][9]

Quantitative Data

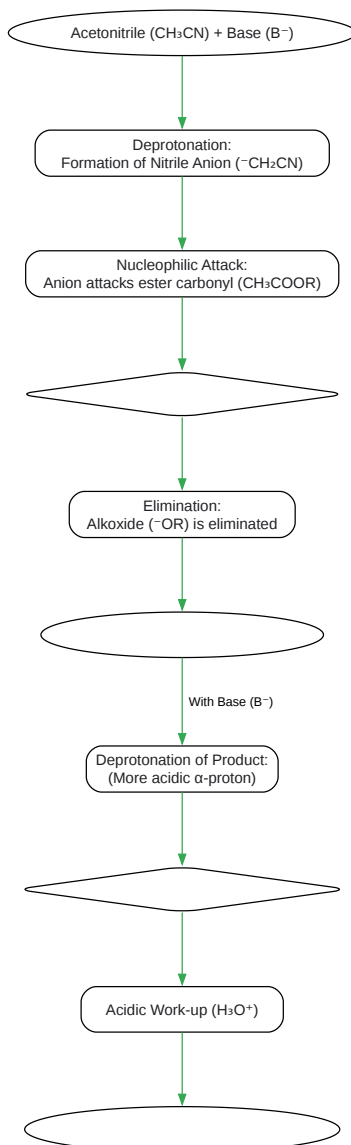
The key physical and chemical properties of **3-oxobutanenitrile** are summarized in the table below.

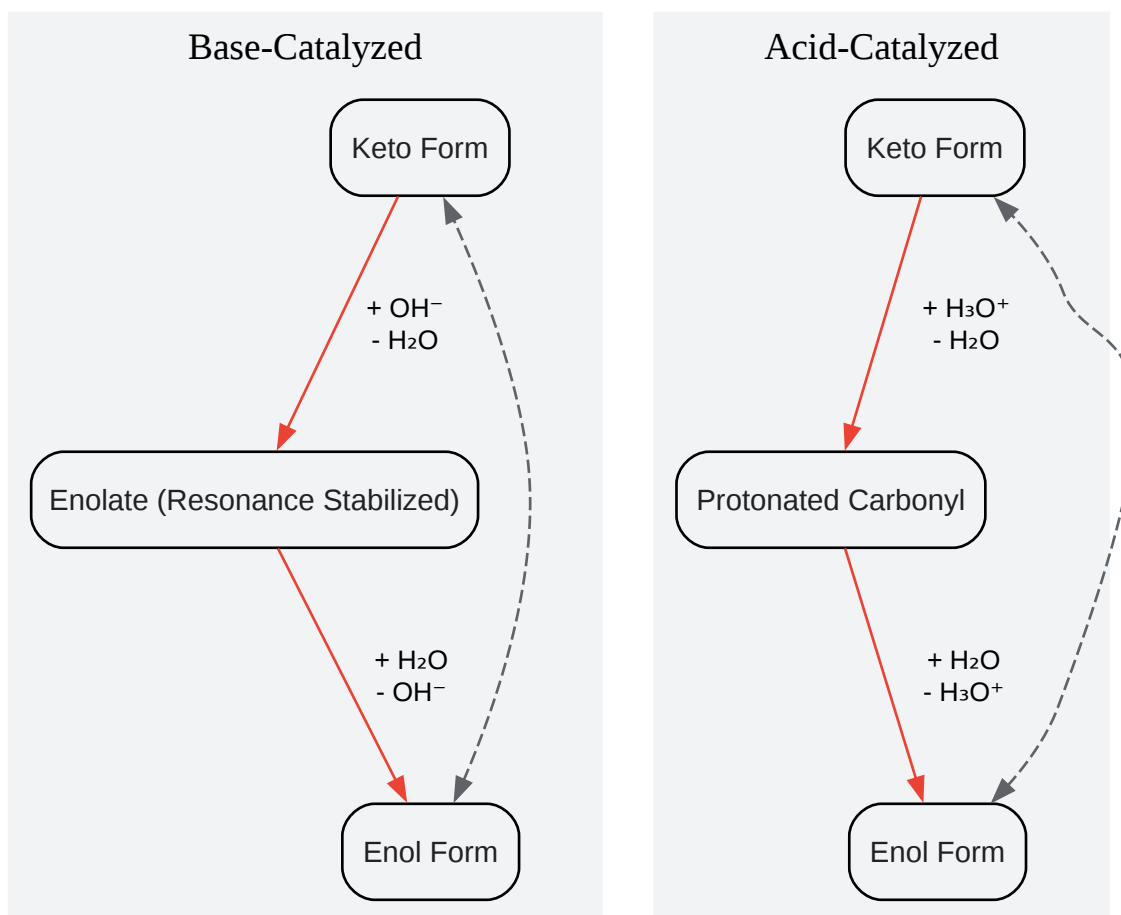
Property	Value	Reference(s)
CAS Number	2469-99-0	[1][3][9][10]
Molecular Formula	C ₄ H ₅ NO	[1][9][10]
Molecular Weight	83.09 g/mol	[9][10]
Boiling Point	120–125 °C (101.3 kPa); 92–94 °C (10 mmHg)	[3][9]
Density	0.976 g/cm ³ (Predicted)	[11]
Refractive Index	1.4285	[9][11]
pKa	10.31 ± 0.10 (Predicted)	[11]
Appearance	Colorless to pale yellow liquid	[1]
Solubility	Slightly soluble in water	[3][9]

Keto-Enol Tautomerism

Like other β -dicarbonyl compounds, **3-oxobutanenitrile** exists as an equilibrium mixture of two tautomeric forms: the keto form and the enol form.[12][13][14] This equilibrium is a fundamental characteristic that dictates its reactivity. The interconversion involves the migration of a proton and the shifting of bonding electrons.[14]

The stability of the tautomers and the position of the equilibrium are significantly influenced by the solvent.[12][15] In many cases, the enol form is stabilized by the formation of an intramolecular hydrogen bond.[14] The keto-nitrile form is generally the most stable tautomer, but the enol content can increase with solvent polarity.[12]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 2469-99-0: 3-Oxobutanenitrile | CymitQuimica [cymitquimica.com]
- 2. 3-Oxobutanenitrile | 2469-99-0 | Benchchem [benchchem.com]
- 3. 3-Oxobutanenitrile | 2469-99-0 [chemicalbook.com]
- 4. 3-Oxobutanenitrile (2469-99-0) at Nordmann - nordmann.global [nordmann.global]

- 5. A green, economical synthesis of β -ketonitriles and trifunctionalized building blocks from esters and lactones - PMC [pmc.ncbi.nlm.nih.gov]
- 6. US4728743A - Process for the production of 3-oxonitriles - Google Patents [patents.google.com]
- 7. discovery.researcher.life [discovery.researcher.life]
- 8. Page loading... [wap.guidechem.com]
- 9. 3-Oxobutanenitrile, 96% 250 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 10. 3-Oxobutyronitrile | C₄H₅NO | CID 75579 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. 3-Oxobutanenitrile CAS#: 2469-99-0 [m.chemicalbook.com]
- 12. ri.conicet.gov.ar [ri.conicet.gov.ar]
- 13. benchchem.com [benchchem.com]
- 14. masterorganicchemistry.com [masterorganicchemistry.com]
- 15. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Oxobutanenitrile: Discovery, Properties, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585553#discovery-and-history-of-3-oxobutanenitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com